

# methyl linoleate storage conditions stability

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## Compound Focus: Methyl linoleate

CAS No.: 112-63-0

Cat. No.: S620947

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## Chemical Profile & Stability Basics

**Methyl Linoleate** is a methyl ester of linoleic acid, characterized by its two double bonds ((9Z, 12Z)) which make it highly susceptible to oxidation [1]. Proper handling and storage are critical to prevent degradation [1].

Key physical properties that inform its storage conditions are summarized in the table below.

Property	Value	Relevance to Storage
Physical State	Liquid [2]	Standard storage for liquids applies.
Melting Point	-35 °C (lit.) [2]	Not a critical parameter for typical lab storage.
Boiling Point	192 °C / 4 mmHg (lit.) [2]	Not a critical parameter for typical lab storage.
Flash Point	113°C [3] (also reported as 200°C [2])	Classified as a combustible liquid; store away from ignition sources [4].
Specific Gravity	~0.88 - 0.889 g/mL at 25°C [2]	Standard handling for liquids less dense than water.

The core stability challenges are:

- **Oxidation:** The primary degradation pathway, leading to hydroperoxides and other secondary products [1] [5] [6].
- **Light Sensitivity:** UV radiation can initiate and accelerate autoxidation [4] [5] [7].

## Optimal Storage Conditions

To maximize the shelf life and integrity of **methyl linoleate**, adhere to the following storage practices.

Storage Factor	Recommended Condition	Rationale
Temperature	-20°C [2] [4]	Low temperatures slow down kinetic degradation processes like oxidation.
Container	Tightly closed [3] and light-resistant container [4].	Prevents evaporation, excludes atmospheric oxygen, and blocks light that initiates photodegradation.
Atmosphere	Inert gas (e.g., <b>Nitrogen or Argon</b> ) blanket if possible.	Displaces oxygen from the headspace of the container, drastically reducing oxidation.
Environment	Store in a <b>cool, dry, and well-ventilated</b> place [3].	Maintains a stable environment and disperses any potential vapors.

## Troubleshooting Oxidation & Handling

Here are common issues and protocols to mitigate problems during experimental use.

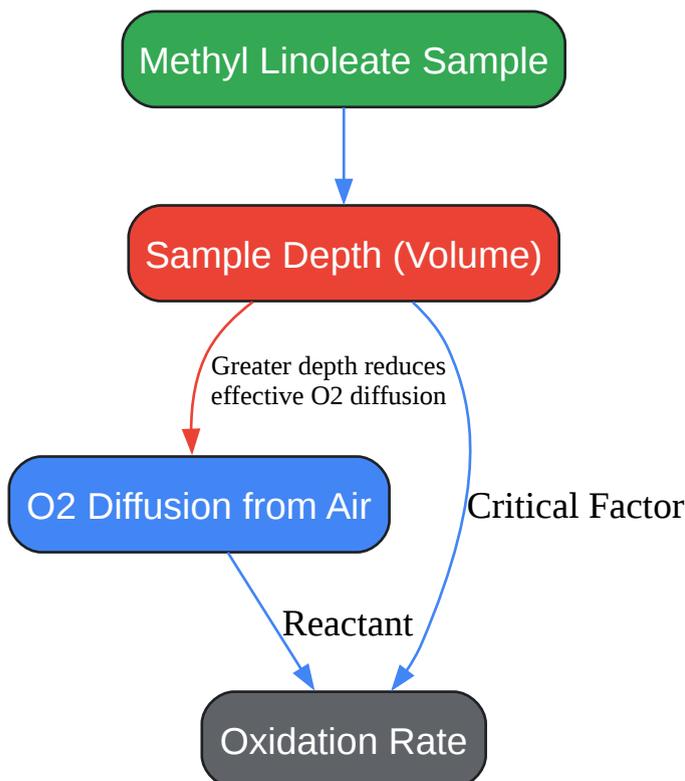
**FAQ 1: How can I tell if my methyl linoleate has oxidized?** Signs of oxidation include a noticeable color change from colorless or pale yellow to a deeper yellow or orange [1] and the formation of a stronger, often unpleasant odor. For quantitative analysis, techniques like Gas Chromatography (GC) can track the decrease in the parent compound [8], while absorption spectroscopy can monitor hydroperoxide formation and decay [5].

**FAQ 2: Does the physical amount of methyl linoleate in a container affect its stability?** Yes, significantly. Research shows that oxidation is rapid in thin films (e.g., volumes of 1-5  $\mu\text{L}$ ) but is **markedly retarded when the layer thickness is greater than 1 mm**. Oxidation barely occurs at thicknesses greater than 5 mm because oxygen diffusion into the bulk liquid becomes the rate-limiting step [8]. Therefore, for a given container, a larger volume (greater depth) may paradoxically show slower overall oxidation, as oxygen is consumed only at the surface layer.

**Experimental Protocol: Monitoring Oxidation by Weight Gain** This method provides a simple way to track oxidation, as oxygen incorporation into the lipid leads to measurable weight gain [8].

- **Preparation:** Place identical masses of **methyl linoleate** into flat-bottomed glass vials to create different sample depths.
- **Accelerated Oxidation:** Incubate the samples at an elevated temperature (e.g.,  $65^{\circ}\text{C}$ ) in a dry-air atmosphere.
- **Weighing:** At regular intervals, remove samples, allow them to cool, and weigh them accurately.
- **Analysis:** Plot the relative weight increase ( $\Delta w/w_0$ ) against time. After an induction period, the weight will increase as the sample oxidizes. This weight gain correlates well with the loss of unoxidized **methyl linoleate** measured by GC [8].

The relationship between sample depth, oxygen diffusion, and oxidation rate can be visualized as follows:



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## Safety & Compliance

Always consult the Safety Data Sheet (SDS) before use. Key safety considerations include:

- **Personal Protective Equipment (PPE):** Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire-resistant clothing [3].
- **Handling:** Use in a well-ventilated place and avoid contact with skin, eyes, and clothing [3].
- **Disposal:** Dispose of contents and container according to local regulations, preferably by a licensed chemical destruction plant. Avoid release into the environment [3].

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To cite this document: Smolecule. [methyl linoleate storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b620947#methyl-linoleate-storage-conditions-stability>]

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